

Application Note: Advanced NMR Spectroscopic Characterization of Olanzapine N-Oxide

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Compound of Interest

Compound Name: OlanzapineN-Oxide

Cat. No.: B13065077

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Introduction & Mechanistic Causality

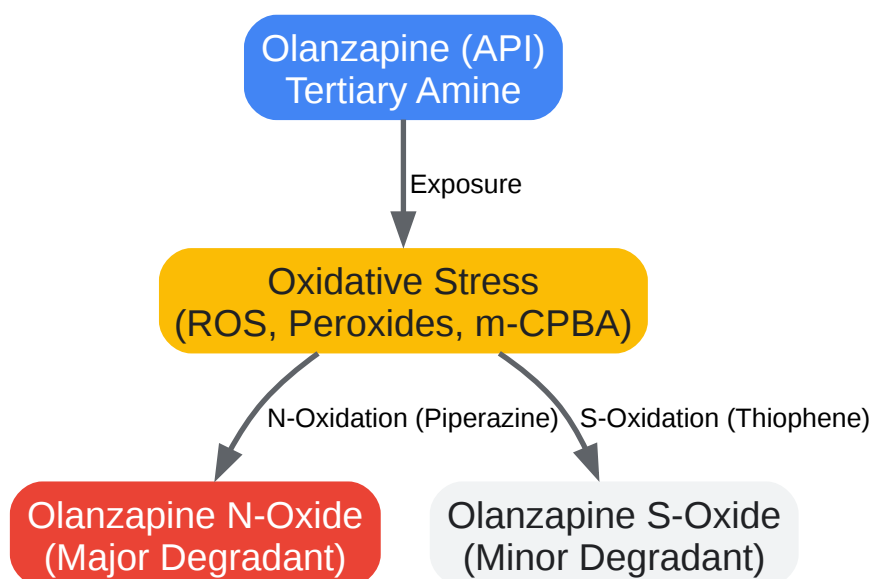
Olanzapine (2-methyl-4-(4-methyl-1-piperazinyl)-10H-thieno[2,3-b][1,5]benzodiazepine) is a widely prescribed second-generation atypical antipsychotic[1]. While highly efficacious, the active pharmaceutical ingredient (API) is susceptible to oxidative degradation. The primary site of this vulnerability is the tertiary amine of the N-methylpiperazine ring.

When exposed to reactive oxygen species (ROS) or trace hydroperoxides commonly found in pharmaceutical excipients (such as polysorbates or polyethylene glycols), the API readily undergoes N-oxidation to form Olanzapine N-Oxide[2]. Furthermore, this compound is a major in vivo human metabolite generated via hepatic FMO3 and CYP450 enzymatic pathways[3].

The Diagnostic Challenge

In stability-indicating assays, liquid chromatography-mass spectrometry (LC-MS) easily detects a +16 Da mass shift indicative of oxidation. However, LC-MS alone cannot definitively distinguish between Olanzapine N-oxide, Olanzapine S-oxide, or other isobaric oxidative degradants without co-eluting reference standards[4].

Nuclear Magnetic Resonance (NMR) spectroscopy resolves this ambiguity. The formation of the N-oxide creates a dative bond ($N \rightarrow O$), placing a formal positive charge on the nitrogen atom. This strong inductive electron-withdrawing effect causes a profound and highly localized deshielding of the adjacent protons and carbons. By mapping these specific chemical shifts, NMR provides a self-validating, absolute structural confirmation.



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Caption: Oxidative degradation pathways of Olanzapine yielding N-oxide and S-oxide.

Experimental Protocols

To ensure trustworthiness and reproducibility, the following protocols detail both the controlled synthesis of the Olanzapine N-oxide reference standard and the optimized NMR acquisition parameters.

Protocol A: Controlled Synthesis of Olanzapine N-Oxide

To generate a high-purity reference standard, controlled chemical oxidation using m-chloroperbenzoic acid (m-CPBA) is employed[5].

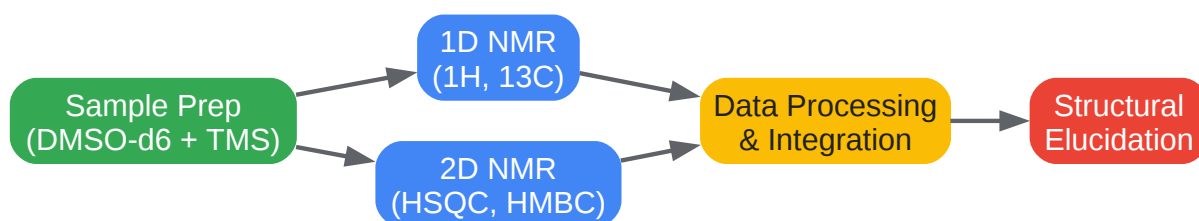
- Suspension: Suspend 5.0 g (16.0 mmol) of high-purity Olanzapine base in 50 mL of anhydrous dichloromethane (DCM) in a round-bottom flask.

- **Thermal Control:** Submerge the flask in an ice bath to cool the suspension to 0–5°C. Causality: Low temperatures prevent over-oxidation to the N,S-dioxide or piperazine ring cleavage[6].
- **Oxidation:** Slowly add 3.03 g (16.0 mmol) of m-CPBA dropwise over 30 minutes under continuous magnetic stirring.
- **Incubation:** Stir the mixture for 2 hours at 0–5°C, followed by 10 hours at 10–12°C to ensure complete conversion.
- **Extraction & Isolation:** Quench the reaction by pouring it into 100 mL of distilled water. Extract the mixture three times with 150 mL of DCM. Because the N-oxide is highly polar, it will separate from the organic phase and precipitate in the aqueous phase as a white solid[5].
- **Purification:** Filter the white precipitate, wash with cold water, and dry under a vacuum to yield the Olanzapine N-oxide standard.

Protocol B: Self-Validating NMR Acquisition

- **Sample Preparation:** Dissolve 20 mg of the synthesized Olanzapine N-oxide in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d₆, 99.9% D) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference. Causality: DMSO- d₆ is chosen over CDCl₃ because the highly polar N-oxide moiety forms strong intermolecular interactions, leading to poor solubility and line broadening in non-polar solvents.
- **Spectrometer Setup:** Use a high-field NMR spectrometer (e.g., 400 MHz or 600 MHz) equipped with a broadband probe. Maintain the sample temperature at exactly 298 K (25°C).
- **¹H NMR Acquisition (Quantitative):**
 - Scans: 16
 - Relaxation Delay (D1): 10.0 seconds. Causality: A prolonged D1 ensures that all protons—especially the N-methyl protons which may exhibit longer T₁ relaxation times—fully return to thermal equilibrium between pulses. This guarantees that the peak integrations are strictly quantitative, validating the molecule's proton ratio.

- **¹³C NMR Acquisition:**
 - Scans: 1024 (due to the low natural abundance of ¹³C).
 - Decoupling: WALTZ-16 composite pulse decoupling to remove ¹H- ¹³C splitting.
- **2D NMR (HSQC & HMBC):** Acquire 2D spectra to unambiguously map the connectivity between the deshielded protons and their corresponding carbons, proving the oxidation occurred at the N-4 position and not the thiophene sulfur[6].



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Caption: Step-by-step NMR spectroscopy workflow for structural elucidation.

Data Presentation & Interpretation

The structural confirmation of Olanzapine N-oxide relies on observing the specific downfield shifts of the atoms adjacent to the oxidized nitrogen. The thiophene and benzodiazepine core signals remain largely unperturbed, serving as internal structural anchors[4].

Table 1: Comparative ¹H and ¹³C NMR Chemical Shifts

Data recorded in DMSO- d6at 298 K. Chemical shifts (δ) are reported in parts per million (ppm) relative to TMS.

Structural Position	Olanzapine (API) 1 H δ (ppm)	Olanzapine N-Oxide 1 H δ (ppm)	Olanzapine (API) 13 C δ (ppm)	Olanzapine N-Oxide 13 C δ (ppm)	Shift Causality / Observation
Thiophene 2-CH 3	2.28 (s, 3H)	2.28 (s, 3H)	15.2	15.2	Unchanged. Proves the thiophene ring is not oxidized (rules out S-oxide).
Piperazine N-CH 3	2.22 (s, 3H)	3.18 (s, 3H)	45.8	58.5	Critical Diagnostic: Strong deshielding (+0.96 ppm 1 H, +12.7 ppm 13 C) due to the adjacent N-oxide positive charge.
Piperazine C2/C6 (CH 2)	2.40 (m, 4H)	3.45 (m, 4H)	54.5	65.2	Downfield shift confirms oxidation at the N-4 position of the piperazine ring.
Piperazine C3/C5 (CH 2)	3.35 (m, 4H)	3.60 (m, 4H)	46.2	43.8	Minor shifts observed due to secondary inductive effects

through the
piperazine
ring.

Benzodiazepi
ne core
remains
intact and
largely
unaffected by
the remote N-
oxidation.

Aromatic Core (C-H)	6.80 - 7.10 (m, 4H)	6.85 - 7.15 (m, 4H)	120.0 - 140.0	120.5 - 140.5
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Expert Insight

The most definitive proof of N-oxide formation is the behavior of the Piperazine N-CH₃ group. In the unoxidized API, the lone pair on the nitrogen shields the methyl protons, resulting in a resonance at ~2.22 ppm. Upon oxidation, the lone pair is donated to the oxygen atom. The resulting electron deficiency at the nitrogen pulls electron density away from the methyl group via the sigma bonds. This inductive effect strips the magnetic shielding from the protons, causing the signal to shift drastically downfield to ~3.18 ppm. The ¹³C spectrum mirrors this effect, with the N-CH₃ carbon shifting from ~45.8 ppm to ~58.5 ppm. If the degradation product were an S-oxide, these piperazine shifts would not occur; instead, the thiophene 2-CH₃ would exhibit the downfield shift[6].

References

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- Process for the preparation of olanzapine (US7981884B2)
- Investigation of Clozapine and Olanzapine Reactive Metabolite Formation and Protein Binding by Liquid Chromatography-Tandem Mass Spectrometry Chemical Research in Toxicology - ACS Publications[[Link](#)]

- Drug-Excipient Interactions: Case Studies and Overview of Drug Degradation Pathways Scientific Research Publishing (SCIRP)[[Link](#)]

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